

An In-depth Technical Guide to the Safety and Handling of 2-Methylbutanamide

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Compound of Interest

Compound Name: 2-Methylbutanamide

Cat. No.: B7771968





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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methylbutanamide** (CAS No. 1113-57-1), a compound utilized in various laboratory and research settings. The following sections detail its hazardous properties, recommended handling procedures, emergency response, and disposal, adhering to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Identification and Classification

2-Methylbutanamide is classified as a hazardous chemical. The following table summarizes its GHS classification.^[1]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	 alt text	Warning	H335: May cause respiratory irritation

Physical and Chemical Properties

The following table summarizes key physical and chemical properties of **2-Methylbutanamide**. Note that most of these values are computationally derived.

Property	Value	Source
Molecular Formula	C5H11NO	PubChem[1]
Molecular Weight	101.15 g/mol	PubChem[1]
IUPAC Name	2-methylbutanamide	PubChem[1]
CAS Number	1113-57-1	MolPort[2]
XLogP3-AA (LogP)	0.5	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[3]
Rotatable Bond Count	2	PubChem[3]
Exact Mass	101.084063974 Da	PubChem[1]
Monoisotopic Mass	101.084063974 Da	PubChem[1]
Topological Polar Surface Area	43.1 Å ²	PubChem[1]
Heavy Atom Count	7	PubChem[3]

Safe Handling and Storage

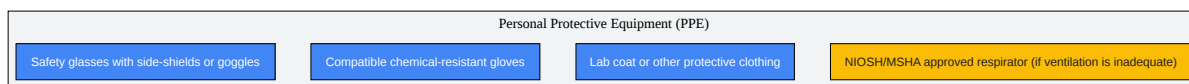
Proper handling and storage procedures are critical to minimize the risks associated with **2-Methylbutanamide**.

Engineering Controls

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following diagram illustrates the necessary PPE for handling **2-Methylbutanamide**.



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Figure 1. Required Personal Protective Equipment.

Handling Procedures

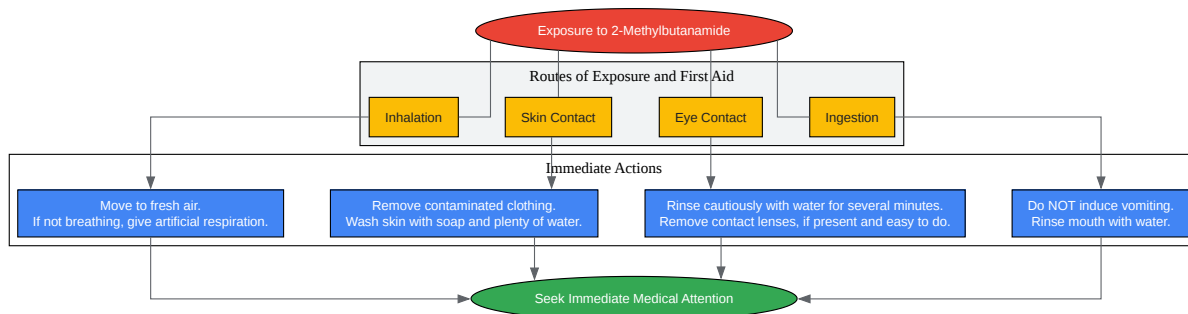
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents.

Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from heat and sources of ignition.

Emergency Procedures

The following flowchart outlines the appropriate first aid measures in case of exposure to **2-Methylbutanamide**.



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Figure 2. First Aid Measures for Exposure.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Evacuate personnel from the area.
- Containment: Prevent further leakage or spillage if safe to do so.
- Clean-up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.
- Environmental Precautions: Do not let the product enter drains.

Experimental Protocols for Toxicity Assessment

While specific toxicological studies for **2-Methylbutanamide** are not readily available in the public domain, the following are generalized protocols for assessing the types of hazards

identified for this chemical, based on OECD and EPA guidelines.

Acute Oral Toxicity (Based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, rats are used.
- Methodology:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered by gavage.
 - A stepwise procedure is used with a few animals at each step. The outcome of each step determines the dose for the next step.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weights are recorded weekly.
 - At the end of the study, a necropsy is performed on all animals.

Acute Dermal Toxicity (Based on OECD Guideline 402)

- Objective: To determine the acute toxicity of a substance applied to the skin.
- Test Animals: Rats, rabbits, or guinea pigs are commonly used.[\[4\]](#)
- Methodology:
 - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.[\[4\]](#)
 - The test substance is applied uniformly over a shaved area of approximately 10% of the body surface.[\[4\]](#)
 - The treated area is covered with a porous gauze dressing.

- The exposure duration is 24 hours.[\[4\]](#)
- Animals are observed for mortality and signs of toxicity for 14 days.
- Body weights are recorded, and a necropsy is performed at the end of the study.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

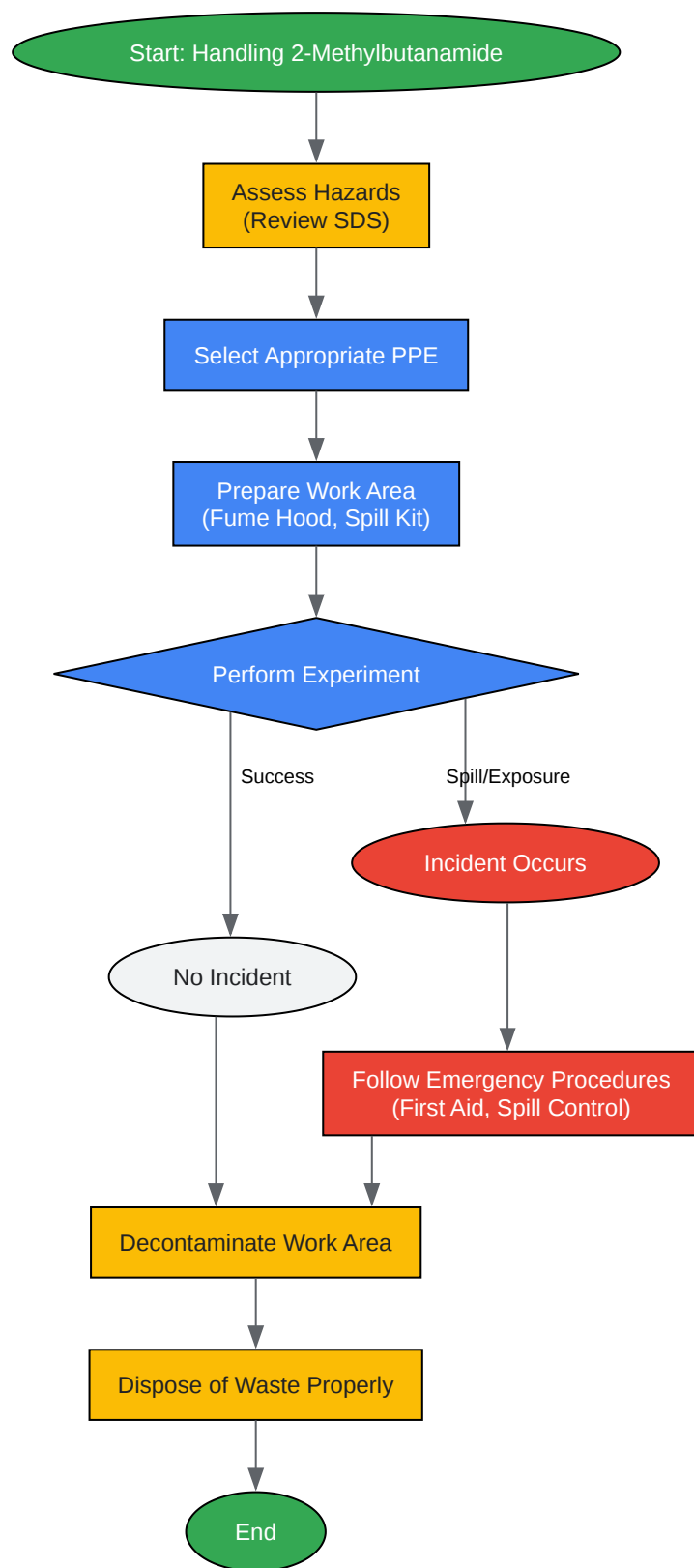
- Objective: To determine the potential of a substance to cause irritation or corrosion to the eyes.
- Test Animals: Historically, albino rabbits have been used. However, in vitro and ex vivo methods are now preferred.
- Methodology (In Vivo):
 - A single dose of the test substance is applied into one eye of the experimental animal. The other eye remains untreated and serves as a control.
 - The eyes are examined for signs of irritation at 1, 24, 48, and 72 hours after application.
 - Observations may continue for up to 21 days if the effects are not resolved.
 - The degree of eye irritation is scored based on the cornea, iris, and conjunctiva.

Disposal Considerations

Dispose of **2-Methylbutanamide** and its containers in accordance with local, regional, and national regulations. Waste materials should be handled by a licensed waste disposal company. Do not allow the chemical to enter the environment.

Logical Workflow for Safe Use

The following diagram illustrates the logical workflow for the safe handling and use of **2-Methylbutanamide** in a research setting.



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Figure 3. Logical Workflow for Safe Handling.

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References

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